

Dinosam: Not a Recognized Reference Standard in Pharmaceutical Chromatography

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dinosam*

Cat. No.: *B1213061*

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Application notes and detailed protocols for the use of **Dinosam** as a reference standard in chromatography for researchers, scientists, and drug development professionals cannot be provided, as extensive research indicates that **Dinosam** is not utilized in this capacity within the pharmaceutical industry.

Dinosam is identified primarily as a pesticide, specifically a dinitro herbicide. Its application is in agriculture and horticulture for weed control. There is no evidence in the scientific literature or analytical methodology databases to suggest its use as a reference standard for chromatographic analysis in pharmaceutical research or drug development.

It is possible that the query for "**Dinosam**" has been confused with other substances that are used as reference standards in chromatography. For instance, "Didanosine," an antiretroviral medication, is a compound for which numerous HPLC methods and reference standards exist for its quantification in pharmaceutical formulations.

For researchers and professionals in drug development, it is crucial to utilize reference standards that are appropriate for the specific application and are recognized by regulatory bodies. These standards undergo rigorous testing to ensure their purity, identity, and stability, which are essential for accurate and reproducible analytical results.

In the context of pharmaceutical analysis, reference standards are typically:

- Active Pharmaceutical Ingredients (APIs): Highly purified versions of the drug substance being tested.

- Impurities: Known impurities that may be present in the drug substance or product.
- Excipients: Inactive ingredients used in the formulation of the drug product.
- Metabolites: The breakdown products of a drug in the body.

The selection and use of an appropriate reference standard are governed by pharmacopeial guidelines (e.g., USP, EP, JP) and regulatory requirements (e.g., FDA, EMA).

Given the established use of **Dinosam** as a pesticide, it does not meet the criteria for a pharmaceutical reference standard and its use in such a context would be inappropriate and scientifically unsound. Researchers seeking reference standards for chromatographic analysis should consult official pharmacopeias, and reputable suppliers of certified reference materials to ensure the quality and validity of their analytical methods.

- To cite this document: BenchChem. [Dinosam: Not a Recognized Reference Standard in Pharmaceutical Chromatography]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1213061#using-dinosam-as-a-reference-standard-in-chromatography\]](https://www.benchchem.com/product/b1213061#using-dinosam-as-a-reference-standard-in-chromatography)

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